

Application Notes and Protocols: Acid Brown 425 Staining for Textile Fibers

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Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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These application notes provide a detailed protocol for the staining of protein-based textile fibers (wool, silk) and synthetic polyamides (nylon) using **Acid Brown 425**. This document includes experimental procedures, data presentation, and diagrams to illustrate the workflow and underlying chemical principles.

Introduction

Acid Brown 425 is a synthetic, water-soluble anionic dye belonging to the metal-complex azo dye class.[1] It is primarily utilized in the textile and leather industries for its affinity for protein fibers and polyamides, producing a yellowish-brown hue.[2] The dye forms strong ionic bonds with the amino groups in these fibers, resulting in good color retention.[3] These protocols are designed for laboratory-scale applications to achieve consistent and reproducible staining results for research and development purposes.

Data Presentation

The performance of **Acid Brown 425** can be quantified by assessing its color fastness to various environmental factors. While specific data for **Acid Brown 425** is not readily available in public literature, the following table summarizes typical performance characteristics of similar metal-complex acid dyes on protein and polyamide fibers.

Parameter	Test Method	Wool	Silk	Nylon	Typical Rating/Value
Washing Fastness	ISO 105-C06	Good	Good	Good	2-4 (Grey Scale)[4]
Light Fastness	ISO 105-B02	Excellent	Excellent	Excellent	6-7 (Blue Wool Scale)
Rubbing Fastness (Dry)	ISO 105-X12	Excellent	Excellent	Excellent	4-5 (Grey Scale)[4]
Rubbing Fastness (Wet)	ISO 105-X12	Good	Good	Good	3-4 (Grey Scale)
Dye Exhaustion (%)	Spectrophotometry	70-85%	70-85%	85-95%	Varies with conditions[5]
Dye Fixation (%)	Spectrophotometry	85-95%	85-95%	90-98%	Varies with conditions[5]

Note: The values presented are representative of metal-complex acid dyes and may vary depending on the specific substrate, dye concentration, and processing conditions.

Experimental Protocols

Materials and Reagents:

- **Acid Brown 425** dye powder
- Wool, silk, or nylon textile fibers/fabric
- Distilled or deionized water
- Glacial acetic acid or white vinegar

- Sodium chloride (optional, as a leveling agent)[3]
- Non-ionic detergent
- Beakers or dye pots (stainless steel or glass)
- Heating plate or water bath
- Stirring rods
- Graduated cylinders and pipettes
- pH meter or pH strips
- Safety glasses, gloves, and lab coat

Protocol 1: Staining of Wool and Silk Fibers (Stove-Top Method)

- Fiber Preparation:
 - Weigh the dry textile material.
 - Wash the fibers in a solution of 1 g/L non-ionic detergent at 40-50°C for 15-20 minutes to remove any impurities.
 - Rinse thoroughly with warm, then cold water.
 - The material should be damp before introducing it to the dyebath.
- Dyebath Preparation:
 - Calculate the required amount of **Acid Brown 425**. For a medium brown shade, a 1% "on weight of fiber" (owf) concentration is recommended (e.g., 1 gram of dye for 100 grams of fiber).
 - Prepare a stock solution by dissolving the dye powder in a small amount of hot distilled water.

- Fill a beaker or dye pot with enough water to allow the textile to be fully submerged and move freely (a liquor ratio of 20:1 to 40:1 is common; e.g., 2 to 4 liters of water for 100 grams of fiber).
- Add the dye stock solution to the water and stir until fully dispersed.
- Dyeing Procedure:
 - Adjust the pH of the dyebath to 4.0-5.5 using acetic acid or vinegar.
 - Introduce the wet textile fibers to the dyebath.
 - Slowly raise the temperature of the dyebath to 85-95°C over 30 minutes, stirring gently and intermittently.
 - Maintain this temperature for 45-60 minutes, continuing to stir periodically to ensure even dyeing.
 - After the dyeing period, allow the dyebath to cool gradually to around 50-60°C before removing the fibers.
- Rinsing and Drying:
 - Rinse the dyed fibers with warm water until the water runs clear.
 - Perform a final rinse with cold water.
 - Gently squeeze out excess water and air dry at room temperature, away from direct sunlight.

Protocol 2: Staining of Nylon Fibers

The protocol for nylon is similar to that for wool and silk, with minor adjustments:

- Fiber Preparation: Follow the same procedure as for wool and silk.
- Dyebath Preparation: Follow the same procedure as for wool and silk.
- Dyeing Procedure:

- Adjust the pH of the dyebath to 4.5-6.0.
- Introduce the wet nylon fibers.
- Gradually increase the temperature to a near boil (98-100°C) over 30-45 minutes.
- Maintain this temperature for 30-60 minutes, with gentle agitation.
- Rinsing and Drying: Follow the same procedure as for wool and silk.

Mandatory Visualizations

Caption: Experimental workflow for **Acid Brown 425** staining of textile fibers.

Caption: Interaction between **Acid Brown 425** and textile fibers.

Safety Precautions

- Always work in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of dye powder.
- In case of skin or eye contact, rinse immediately with plenty of water and seek medical attention if irritation persists.
- Consult the Safety Data Sheet (SDS) for **Acid Brown 425** for complete safety and handling information.

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References

- 1. colorantsgroup.com [colorantsgroup.com]
- 2. vianadyes.com [vianadyes.com]
- 3. New acid dyes and their metal complexes: dyeing, thermal and antifungal behavior [scielo.org.mx]
- 4. iosrjournals.org [iosrjournals.org]
- 5. iosrjournals.org [iosrjournals.org]
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